

Propoxur-d3 Analytical Standard: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propoxur-d3*

Cat. No.: *B1435957*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the **Propoxur-d3** analytical standard, designed for professionals in research, scientific analysis, and drug development. This document details its chemical and physical properties, analytical methodologies, and its primary application as an internal standard in quantitative analysis.

Introduction to Propoxur-d3

Propoxur-d3 is the deuterated form of Propoxur, a carbamate insecticide. In analytical chemistry, isotopically labeled compounds like **Propoxur-d3** are invaluable as internal standards for quantification by mass spectrometry. The three deuterium atoms on the N-methyl group give it a molecular weight distinct from the non-labeled Propoxur, allowing for precise differentiation and quantification in complex matrices. Its use in isotope dilution mass spectrometry provides high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.

Physicochemical Properties

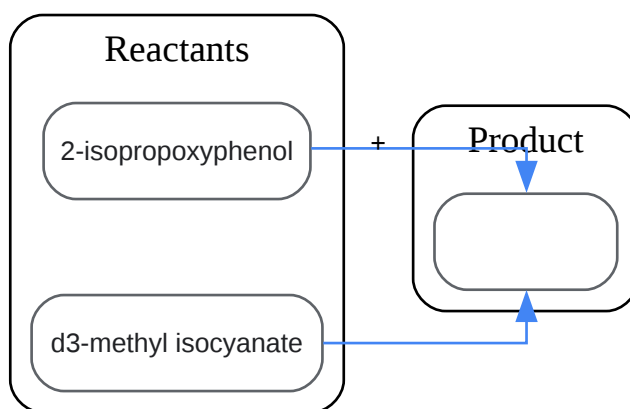
The physical and chemical characteristics of **Propoxur-d3** are crucial for its use as an analytical standard. The properties of both **Propoxur-d3** and its non-deuterated counterpart are summarized below for comparative purposes.

Property	Propoxur-d3	Propoxur
Chemical Formula	C ₁₁ H ₁₂ D ₃ NO ₃	C ₁₁ H ₁₅ NO ₃
Molecular Weight	212.26 g/mol	209.24 g/mol
Exact Mass	212.124	209.105
CAS Number	1219798-56-7	114-26-1
IUPAC Name	(2-propan-2-yloxyphenyl) N-(trideuteriomethyl)carbamate	(2-isopropoxyphenyl) N-methylcarbamate
Appearance	White to tan crystalline powder	White to tan crystalline powder
Melting Point	Not specified, expected to be similar to Propoxur	84-87 °C
Solubility	Soluble in organic solvents like acetonitrile and methanol	Slightly soluble in water (2 g/L at 20°C), soluble in most organic solvents
log Kow	Not specified, expected to be similar to Propoxur	1.56

Synthesis of Propoxur-d3

The synthesis of **Propoxur-d3** is analogous to the synthesis of Propoxur, with the key difference being the use of a deuterated reagent. The general synthesis involves the reaction of 2-isopropoxyphenol with deuterated methyl isocyanate (CD₃NCO).

A generalized synthetic scheme is as follows:



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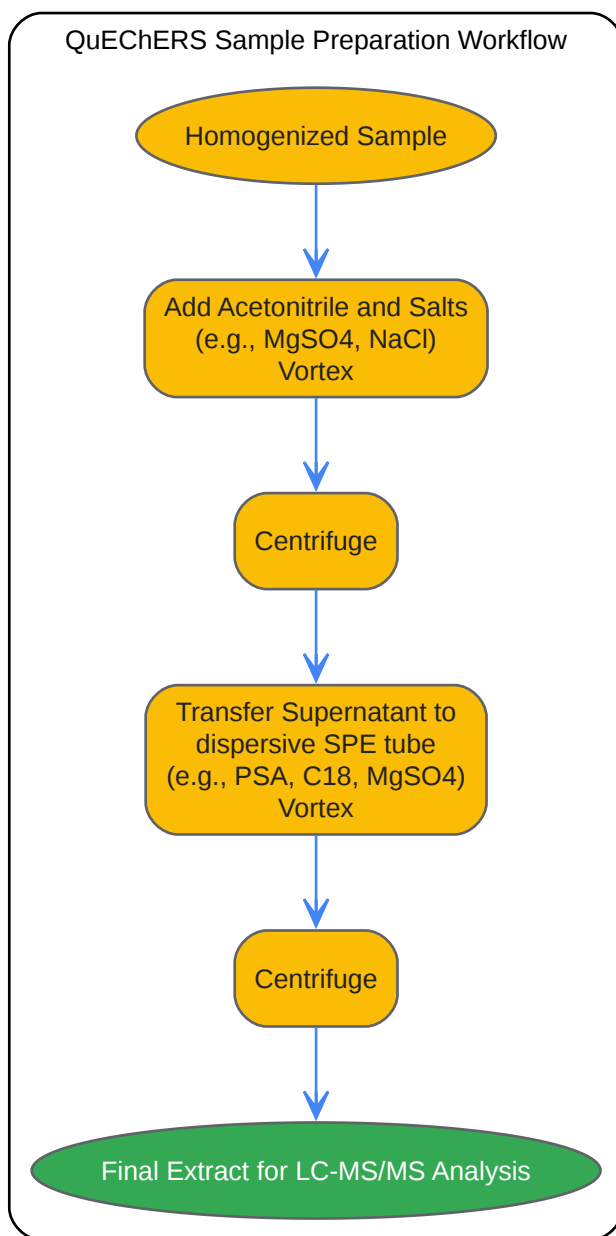
Caption: Synthesis of **Propoxur-d3**.

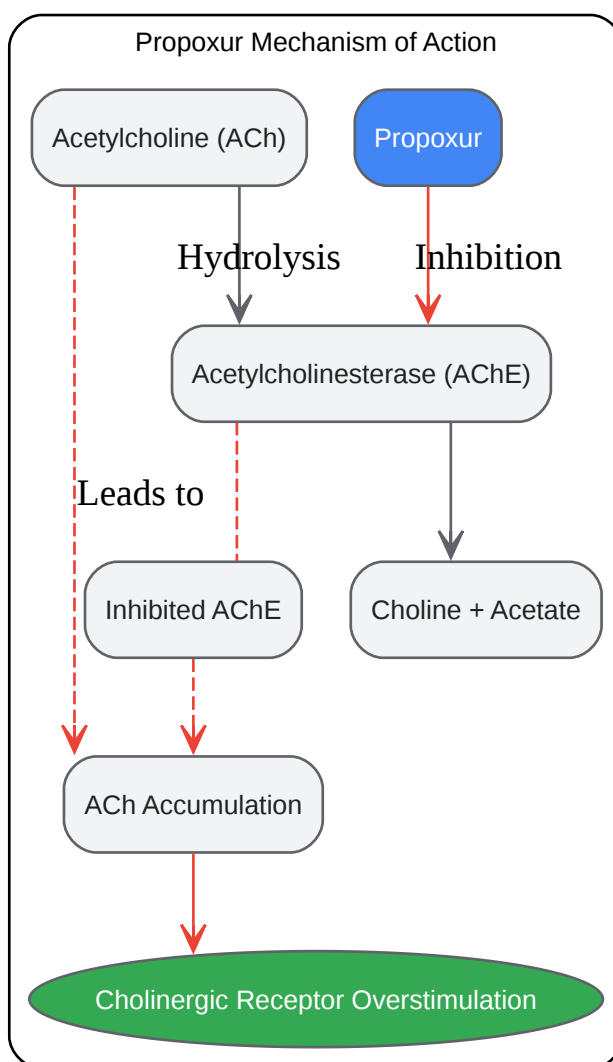
Analytical Applications and Methodology

Propoxur-d3 is primarily used as an internal standard in isotope dilution analysis for the quantification of Propoxur in various samples, including environmental and biological matrices. The co-elution of the analyte and the deuterated standard in chromatographic systems, combined with their distinct mass-to-charge ratios in mass spectrometry, allows for highly accurate and precise measurements.

Sample Preparation: QuEChERS Method

A common and effective method for extracting pesticides like Propoxur from complex matrices such as food and environmental samples is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.





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